

# Essential Guide to the Proper Disposal of VTP50469 Fumarate

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## Compound of Interest

Compound Name: **VTP50469 fumarate**

Cat. No.: **B15568847**

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical component of operational excellence and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **VTP50469 fumarate**, a potent and highly selective Menin-MLL interaction inhibitor.

## Disposal and Safety Information

According to the available Safety Data Sheet (SDS), **VTP50469 fumarate** is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, it is imperative to handle and dispose of this compound in a manner that ensures safety and adheres to all applicable regulations.

**Key Disposal Principle:** The primary guideline for the disposal of **VTP50469 fumarate** is to act in accordance with all prevailing country, federal, state, and local regulations.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

- Consult Institutional and Local Guidelines: Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) department for specific protocols. These internal guidelines are designed to ensure compliance with local and national regulations.
- Product Disposal: The disposal of **VTP50469 fumarate** must be carried out in accordance with governmental regulations.<sup>[1]</sup> This typically involves collection by a licensed chemical waste disposal service. Do not dispose of this chemical down the drain or in regular trash.

- Contaminated Packaging: Any packaging that has come into direct contact with **VTP50469 fumarate** should be treated as chemical waste. The recycling or disposal of contaminated packaging must also follow all relevant country, federal, state, and local regulations.[\[1\]](#)
- Personal Protective Equipment (PPE): While the SDS does not list specific hazards, standard laboratory PPE should be worn when handling this compound. This includes, but is not limited to:
  - Safety glasses or goggles
  - Chemical-resistant gloves
  - A laboratory coat

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **VTP50469 fumarate** is provided below.

Property	Value
Molecular Formula	C32H47FN6O4S.3/2C4H4O4
Molecular Weight	804.93
CAS Number	2169919-29-1
Hazard Classification	Not a hazardous substance or mixture
Disposal Recommendation	Dispose in accordance with prevailing country, federal, state, and local regulations

Data sourced from the MedChemExpress Safety Data Sheet.

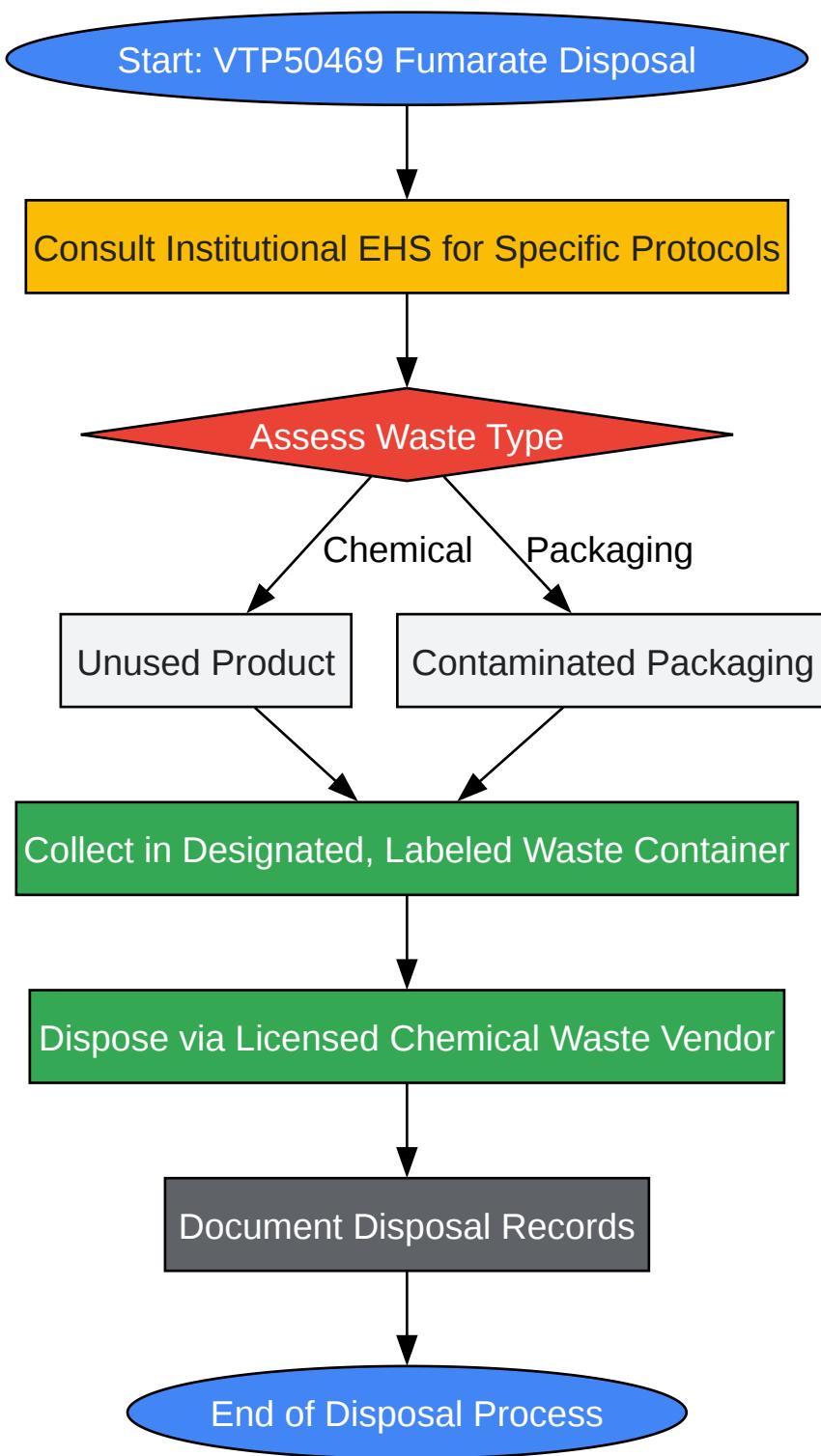
## First Aid Measures

In the event of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately flush eyes with large amounts of water after removing any contact lenses. Seek prompt medical attention.[[1](#)]
- Skin Contact: Thoroughly rinse the affected skin area with water. Remove contaminated clothing and seek medical advice.[[1](#)]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[[1](#)]
- Ingestion: Wash out the mouth with water. Do not induce vomiting and call a physician.[[1](#)]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **VTP50469 fumarate**.

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Caption: Logical workflow for the disposal of **VTP50469 fumarate**.

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## References

- 1. [file.medchemexpress.eu](http://file.medchemexpress.eu) [file.medchemexpress.eu]
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